

CPI-455 hydrochloride stock solution preparation and storage

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Compound of Interest

Compound Name: CPI-455 hydrochloride

Cat. No.: B2875741

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Application Notes and Protocols: CPI-455 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

CPI-455 hydrochloride is a potent and selective pan-inhibitor of the lysine-specific demethylase 5 (KDM5) family of enzymes, with a half-maximal inhibitory concentration (IC₅₀) of 10 nM for KDM5A.^{[1][2][3]} The KDM5 family of histone demethylases is crucial in regulating gene expression by removing methyl groups from histone H3 on lysine 4 (H3K4).^{[4][5]} By inhibiting KDM5, CPI-455 leads to a global increase in H3K4 trimethylation (H3K4me₃), a mark associated with active gene transcription.^{[1][2][5]} This activity makes CPI-455 a valuable tool for studying the role of KDM5 in various biological processes, including cancer biology, where it has been shown to reduce the survival of drug-tolerant persister cancer cells.^{[1][2][5]}

These application notes provide detailed protocols for the preparation and storage of **CPI-455 hydrochloride** stock solutions to ensure its stability and efficacy in experimental settings.

Chemical Properties

A summary of the key chemical properties of **CPI-455 hydrochloride** is provided in the table below.

Property	Value	Reference
CAS Number	2095432-28-1	[2] [6]
Molecular Formula	C ₁₆ H ₁₅ ClN ₄ O	[2] [6]
Molecular Weight	314.77 g/mol	[2] [6]
Appearance	White to off-white solid	[2]

Solubility Data

The solubility of CPI-455 and its hydrochloride salt in various solvents is crucial for the preparation of stock solutions. It is important to use fresh, anhydrous solvents, as moisture can significantly impact solubility, particularly in DMSO.[\[3\]](#)[\[6\]](#)

Solvent	Solubility (CPI-455)	Solubility (CPI-455 HCl)	Notes	Reference
DMSO	30 mg/mL	8.33 mg/mL (26.46 mM)	Use of fresh, anhydrous DMSO is highly recommended. [2] [3] [6] Ultrasonic assistance may be needed for dissolution. [2]	[2] [7]
DMF	30 mg/mL	-	-	[7]
Ethanol	5 mg/mL	3 mg/mL	-	[6] [7]
DMSO:PBS (pH 7.2) (1:20)	0.05 mg/mL	-	-	[7]
Water	-	Insoluble	-	[6]

Experimental Protocols

Preparation of a 10 mM CPI-455 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CPI-455 hydrochloride** in dimethyl sulfoxide (DMSO).

Materials:

- **CPI-455 hydrochloride** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or a clear vial wrapped in aluminum foil
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile filter tips

Procedure:

- **Pre-warm the DMSO:** Before opening, allow the anhydrous DMSO to warm to room temperature to prevent moisture condensation.
- **Weigh the CPI-455 hydrochloride:** In a sterile microcentrifuge tube, carefully weigh out the desired amount of **CPI-455 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.31477 mg of **CPI-455 hydrochloride** (Molecular Weight = 314.77 g/mol).
- **Add DMSO:** Add the appropriate volume of anhydrous DMSO to the **CPI-455 hydrochloride**. For a 10 mM solution, if you weighed 0.31477 mg, add 100 μ L of DMSO.
- **Dissolve the compound:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.

- Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquot for storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage or at -20°C for short-term storage.

Storage and Stability

Proper storage of **CPI-455 hydrochloride** stock solutions is critical to maintain its chemical integrity and biological activity.

Storage Condition	Solid Powder	Stock Solution in Solvent	Reference
-80°C	-	6 months to 1 year	[2][6]
-20°C	3 years (as powder)	1 month	[2][6]
4°C	Sealed, away from moisture	Not Recommended	[2]
Room Temperature	Shipping conditions may vary	Not Recommended	[2]

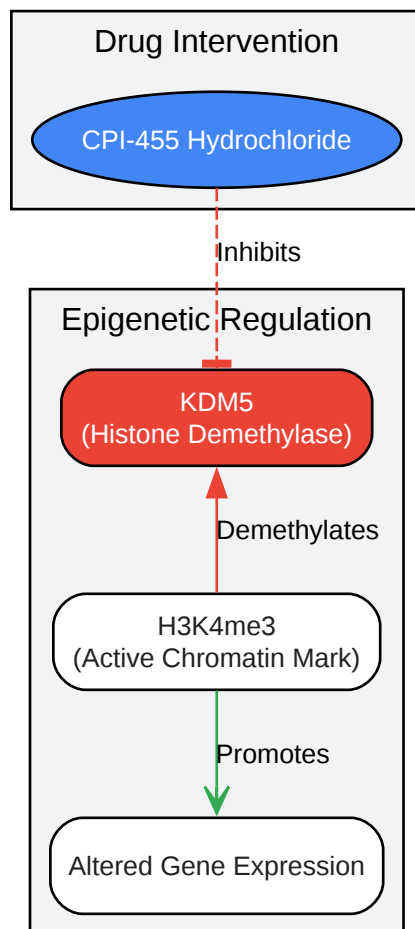
Important Considerations:

- Avoid Repeated Freeze-Thaw Cycles: Aliquoting the stock solution is highly recommended to prevent degradation.[2]
- Protection from Light: Store stock solutions in amber vials or vials wrapped in foil to protect them from light.
- Hygroscopic Nature: **CPI-455 hydrochloride** and DMSO are hygroscopic. Handle them in a low-humidity environment and keep containers tightly sealed.[2]

Signaling Pathway and Experimental Workflow

CPI-455 Mechanism of Action

CPI-455 acts as a pan-inhibitor of the KDM5 family of histone demethylases. This inhibition leads to an increase in the global levels of H3K4me3, a histone mark associated with transcriptionally active chromatin. This epigenetic modification can alter gene expression, impacting various cellular processes.

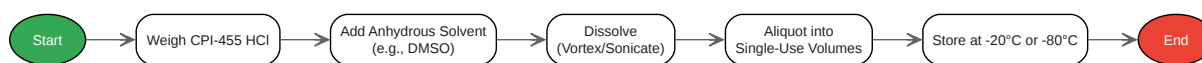


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Caption: Mechanism of action of **CPI-455 hydrochloride**.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing a **CPI-455 hydrochloride** stock solution.



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Caption: Workflow for **CPI-455 hydrochloride** stock solution preparation.

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